

# "minimizing shrinkage and cracking in ceramics with sodium silicate binder"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium silicate

Cat. No.: B073388

[Get Quote](#)

## Technical Support Center: Sodium Silicate Binders in Ceramics

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **sodium silicate** as a binder in ceramic formulations. Our goal is to help you minimize shrinkage and cracking in your experimental ceramic bodies.

## Troubleshooting Guide: Shrinkage and Cracking

Uncontrolled shrinkage and cracking are common challenges when using **sodium silicate** binders. The following table summarizes potential causes and recommended solutions for issues you may encounter during your experiments.

Issue	Potential Cause(s)	Recommended Solution(s)
Cracking during drying	- Excessive sodium silicate concentration.[1] - Non-uniform application of binder. - Drying rate is too rapid.[2] - High humidity fluctuations.[2]	- Reduce the amount of sodium silicate in your formulation. Start with small amounts and experiment to find the optimal concentration. [1] - Ensure thorough and even mixing of the sodium silicate solution with the ceramic powder. - Control the drying environment. The ideal temperature for curing sodium silicate is between 20°C and 25°C (68°F to 77°F).[2] Avoid direct sunlight and drafts.[2] - Maintain a consistent humidity level. High humidity can prolong drying time, while very low humidity can cause rapid drying and cracking.[2]
High shrinkage	- High water content in the initial mixture. - High concentration of sodium silicate.[1]	- Reduce the water content in your slurry. Sodium silicate acts as a deflocculant, allowing for a more fluid mixture with less water.[3] - Optimize the sodium silicate concentration. While it helps in binding, excessive amounts can contribute to shrinkage.[1]
Surface crazing or "spider web" cracks	- This is often an intentional decorative effect but can occur unintentionally.[4] - The surface layer with sodium silicate dries much faster than the underlying ceramic body.[4]	- To avoid this, ensure a slower, more uniform drying process. - If this effect is desired, apply a layer of sodium silicate to the surface and dry it rapidly with a heat gun before shaping or

expanding the ceramic piece.

[4]

Weak green strength (before firing)

- Insufficient amount of sodium silicate binder.

- Gradually increase the concentration of sodium silicate in your formulation. Sodium silicate acts as a binder to provide mechanical strength to the unfired ceramic body.[5]

Poor dispersion of ceramic particles

- Incorrect amount of sodium silicate.

- Sodium silicate also functions as a deflocculant.[3] Adjust the concentration to achieve a stable and uniform suspension of ceramic particles.

## Quantitative Data Summary

The following table presents data on the effects of **sodium silicate** as a liquid phase sintering additive on the properties of alumina ceramics. This data is adapted from a study and provides insight into how **sodium silicate** can influence the final properties of a ceramic body.

Sodium Silicate (wt%)	Water Absorption (%)	Apparent Porosity (%)	Bulk Density (g/cm <sup>3</sup> )
0.25	15	1	3.80
0.37	15	1	3.75
1.00	10	1	3.65
2.00	5	1	3.55

Data adapted from a study on the effects of **sodium silicate** as a liquid phase sintering additive on the properties of alumina ceramics.[6]

## Frequently Asked Questions (FAQs)

Q1: What is the typical starting concentration of **sodium silicate** in a ceramic formulation?

A good starting point is typically 1-2% of **sodium silicate** by weight compared to the total weight of the dry materials in your recipe.[1] For mixing with clay, a common ratio is one part **sodium silicate** to ten parts water before being added to the clay mixture.[1] However, the optimal amount will depend on the specific ceramic material and desired properties, so experimentation is key.[1]

Q2: How does **sodium silicate** work to reduce shrinkage and cracking?

**Sodium silicate** acts as a binder, creating strong chemical bonds between clay particles, which improves the structural integrity of the ceramic body.[5] This increased green strength helps the ceramic piece resist cracking and fractures during handling and drying.[5] It also functions as a deflocculant, which allows for the use of less water in the slurry, thereby reducing overall shrinkage as the piece dries.[3]

Q3: What is the ideal drying procedure for ceramics with a **sodium silicate** binder?

A slow and controlled drying process is crucial. The recommended ambient temperature for curing is between 20°C and 25°C (68°F to 77°F).[2] It is important to avoid direct sunlight and drafts, as these can cause uneven and rapid drying, leading to cracking.[2] Maintaining a stable humidity is also important; high humidity will slow down drying, while low humidity can accelerate it and cause stress in the material.[2]

Q4: Can I use a heat gun to speed up the drying process?

While a heat gun can be used, it should be done with caution. Rapid, localized heating can create a hardened outer "skin" while the interior remains moist, which can lead to cracking when the piece is expanded or further dried.[4] This technique is often used intentionally to create a decorative crackle effect.[4] For minimizing cracking, a slower, more uniform air-drying process is generally recommended.[2]

Q5: My **sodium silicate** solution has solidified. Can I still use it?

If your **sodium silicate** solution has gelled or solidified, it may be due to exposure to air, which causes it to cure. It is generally not recommended to try and re-liquefy it, as its chemical

properties may have changed. For consistent and reliable results, it is best to use a fresh solution and store it in an airtight container.<sup>[1]</sup>

## Experimental Protocols

### Protocol 1: Preparation of a Ceramic Body with Sodium Silicate Binder

This protocol outlines the basic steps for preparing a ceramic body using **sodium silicate** as a binder.

Materials:

- Ceramic powder (e.g., Alumina, Zirconia)
- **Sodium silicate** solution
- Distilled water
- Organic binder (optional, e.g., polyvinyl alcohol)
- Mixing apparatus (e.g., planetary mixer, magnetic stirrer)
- Molding equipment (e.g., press, casting molds)
- Drying oven with temperature and humidity control

Methodology:

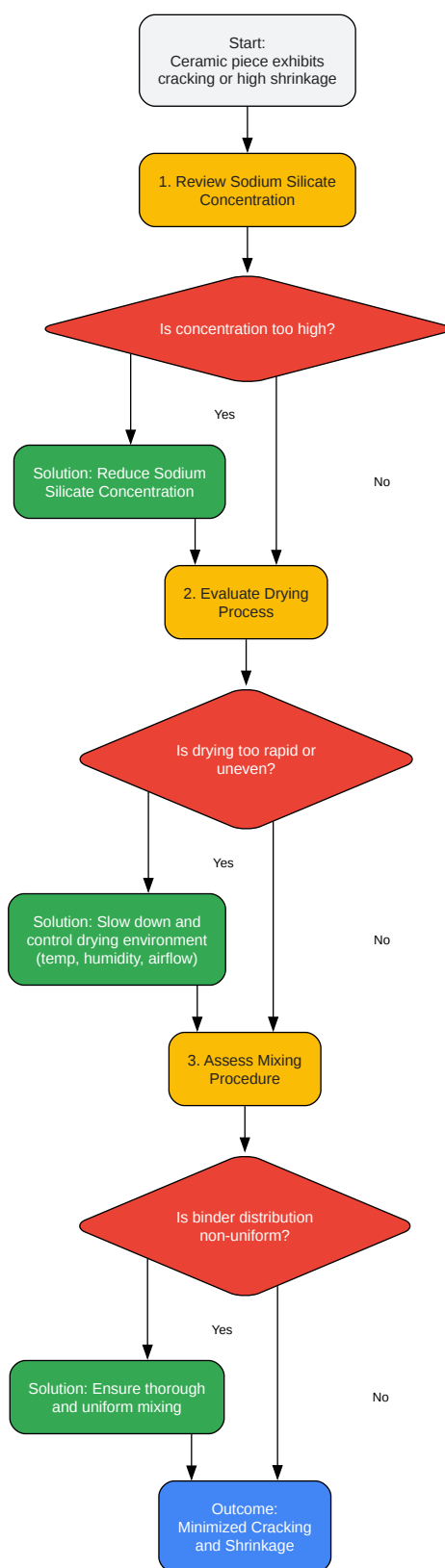
- Slurry Preparation:
    - If using an organic binder, dissolve it in distilled water according to the manufacturer's instructions.
    - In a separate container, dilute the **sodium silicate** solution with distilled water to the desired concentration. A common starting point is a 1:10 ratio of **sodium silicate** to water.
- <sup>[1]</sup>

- Slowly add the ceramic powder to the diluted **sodium silicate** solution while continuously mixing. If using an organic binder solution, add the **sodium silicate** solution to it before introducing the ceramic powder.
- Continue mixing until a homogeneous slurry with no agglomerates is formed. The viscosity of the slurry can be adjusted by adding small amounts of water or **sodium silicate** solution.
- Forming:
  - Cast or press the slurry into the desired shape using your molding equipment. Ensure the mold is clean and coated with a suitable release agent if necessary.
- Drying:
  - Carefully remove the formed piece from the mold.
  - Place the piece in a controlled environment for drying. The ideal temperature is between 20°C and 25°C.[\[2\]](#)
  - Allow the piece to dry slowly over several hours to a few days, depending on its size and thickness. Avoid rapid temperature and humidity changes.
- Firing:
  - Once completely dry, the ceramic piece can be fired in a furnace according to the recommended sintering profile for your specific ceramic material.

## Visualizations

### Troubleshooting Workflow for Cracking and Shrinkage

The following diagram illustrates a logical workflow for troubleshooting common issues when using a **sodium silicate** binder.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for minimizing ceramic defects.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sdlookchem.com [sdlookchem.com]
- 2. sdlookchem.com [sdlookchem.com]
- 3. #34 Sodium silicate & deflocculation of ceramic mixtures - Z&S - Ceramco [zschimmer-schwarz-ceramco.it]
- 4. Sodium Silicate Pottery Techniques for Cracked Surfaces [ceramicartsnetwork.org]
- 5. lanternforge.com [lanternforge.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. ["minimizing shrinkage and cracking in ceramics with sodium silicate binder"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073388#minimizing-shrinkage-and-cracking-in-ceramics-with-sodium-silicate-binder]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)